

# An In-depth Technical Guide to 2-((2-Nitrophenyl)amino)ethanol

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## Compound of Interest

Compound Name: 2-Amino-1-(2-nitrophenyl)ethanol

Cat. No.: B1644463

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A Note to the Reader: Extensive research for the chemical properties and related experimental data for "**2-Amino-1-(2-nitrophenyl)ethanol**" did not yield specific information. The scientific literature and chemical databases predominantly feature data for its structural isomer, 2-((2-Nitrophenyl)amino)ethanol (CAS No. 4926-55-0). This guide will, therefore, provide a comprehensive overview of the chemical properties, synthesis, and analysis of this readily documented isomer. It is crucial to note that the data presented herein pertains to 2-((2-Nitrophenyl)amino)ethanol and not **2-Amino-1-(2-nitrophenyl)ethanol**.

## Introduction

2-((2-Nitrophenyl)amino)ethanol is an organic compound that serves as a valuable intermediate in various chemical syntheses. Its structure, featuring a secondary amine, a hydroxyl group, and a nitroaromatic moiety, provides multiple reactive sites for the construction of more complex molecules. This guide details its chemical and physical properties, provides an established synthesis protocol, and outlines a general analytical workflow.

## Chemical and Physical Properties

The following tables summarize the key physical and chemical properties of 2-((2-Nitrophenyl)amino)ethanol.

Table 1: Physical Properties of 2-((2-Nitrophenyl)amino)ethanol

Property	Value	Reference
Appearance	Orange crystal powder	[1]
Melting Point	71-73 °C	[1]
Boiling Point	376.6 °C at 760 mmHg	[1]
Density	1.352 g/cm <sup>3</sup>	[1]
Solubility	Chloroform (Slightly), Methanol (Slightly), Water (1.85 g/L at 20°C)	[1]
Flash Point	181.6 °C	[1]
Refractive Index	1.64	[1]

Table 2: Chemical Identifiers and Molecular Properties

Property	Value	Reference
Molecular Formula	C8H10N2O3	[1]
Molecular Weight	182.18 g/mol	
CAS Number	4926-55-0	[1]
InChI Key	LFOUYKNCQNVIGI-UHFFFAOYSA-N	
Canonical SMILES	C1=CC=C(C(=C1)NCCO)--INVALID-LINK--[O-]	[1]
Hydrogen Bond Donor Count	2	[1]
Hydrogen Bond Acceptor Count	4	[1]
Rotatable Bond Count	3	[1]

## Experimental Protocols

## Synthesis of 2-((2-Nitrophenyl)amino)ethanol

A common method for the synthesis of 2-((2-Nitrophenyl)amino)ethanol involves the nucleophilic substitution of a halogen on a nitroaromatic ring with 2-aminoethanol.<sup>[2]</sup>

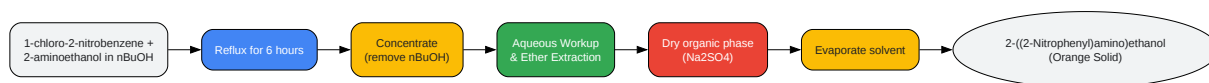
Materials:

- 1-chloro-2-nitrobenzene
- 2-aminoethanol
- n-Butanol (nBuOH)
- Deionized water
- Diethyl ether
- Brine (saturated NaCl solution)
- Anhydrous sodium sulfate (Na<sub>2</sub>SO<sub>4</sub>)

Procedure:

- A solution of 1-chloro-2-nitrobenzene (50.0 g, 0.317 mol) and 2-aminoethanol (116.3 g, 1.904 mol) in n-butanol (400 mL) is prepared in a round-bottom flask equipped with a reflux condenser.<sup>[2]</sup>
- The reaction mixture is heated to reflux and maintained at this temperature for 6 hours.<sup>[2]</sup>
- After cooling to room temperature, the mixture is concentrated under reduced pressure to remove the n-butanol.<sup>[2]</sup>
- The residue is taken up in deionized water and transferred to a separatory funnel.<sup>[2]</sup>
- The aqueous solution is extracted with diethyl ether.<sup>[2]</sup>
- The combined organic phases are washed with brine, dried over anhydrous sodium sulfate, and filtered.<sup>[2]</sup>

- The solvent is removed from the filtrate by rotary evaporation to yield the crude product.[2]
- The resulting orange solid can be further purified by recrystallization.



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Figure 1: Synthesis Workflow for 2-((2-Nitrophenyl)amino)ethanol

## General Purification and Analysis Workflow

The purity of the synthesized 2-((2-Nitrophenyl)amino)ethanol can be assessed and improved using standard laboratory techniques.

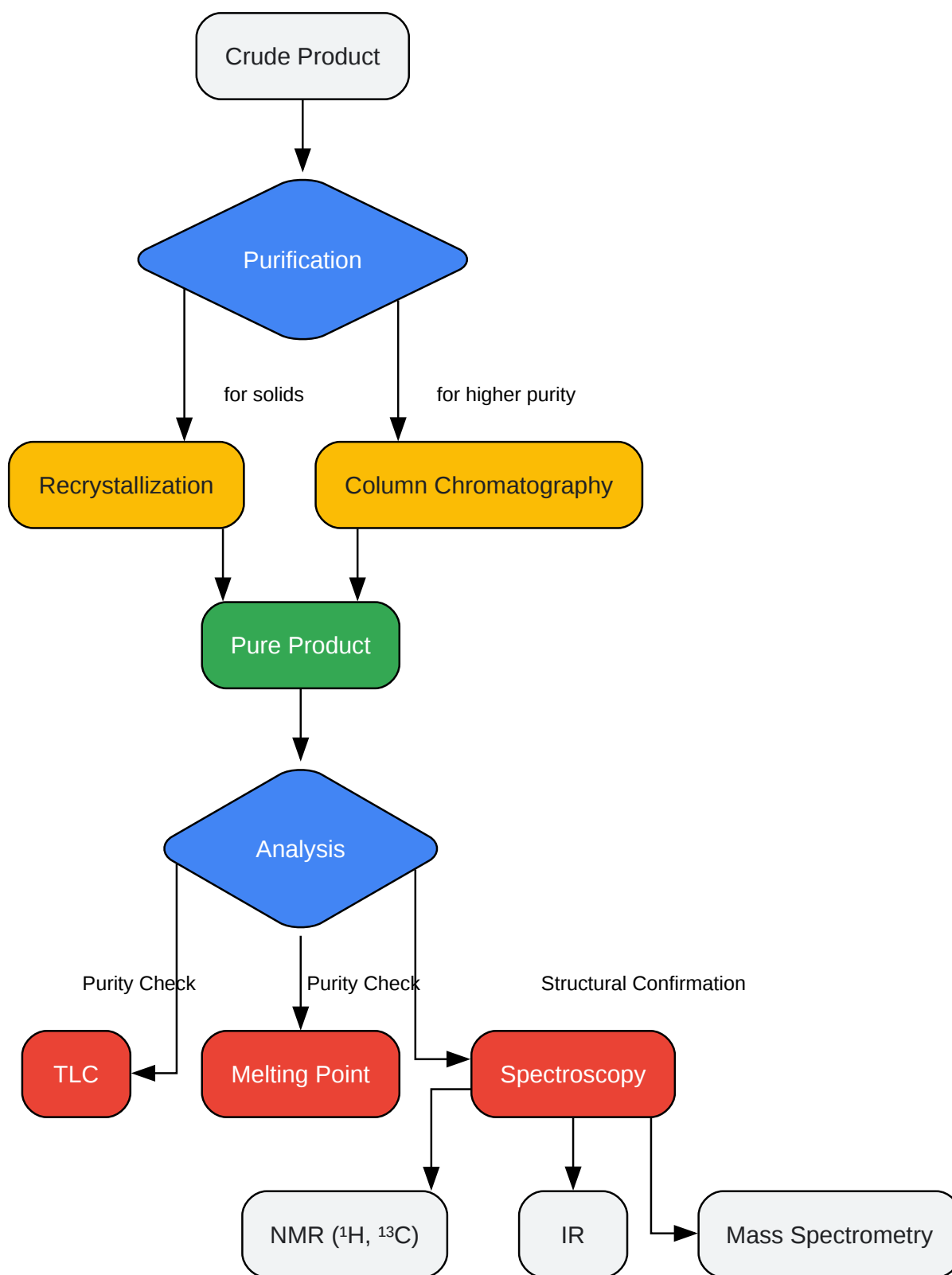
### Purification:

- Recrystallization: The crude solid product can be dissolved in a minimal amount of a hot solvent (e.g., ethanol or a mixture of ethanol and water) and allowed to cool slowly to form crystals, leaving impurities in the mother liquor.
- Column Chromatography: For higher purity, silica gel column chromatography can be employed, using a suitable solvent system (e.g., a gradient of ethyl acetate in hexanes) to separate the product from byproducts and unreacted starting materials.

### Analysis:

- Thin-Layer Chromatography (TLC): To monitor the progress of the reaction and the purity of fractions from column chromatography.
- Melting Point Determination: A sharp melting point range close to the literature value indicates high purity.
- Spectroscopic Analysis:

- Nuclear Magnetic Resonance (NMR) Spectroscopy ( $^1\text{H}$  and  $^{13}\text{C}$ ): To confirm the chemical structure of the compound.
- Infrared (IR) Spectroscopy: To identify the presence of key functional groups (N-H, O-H,  $\text{NO}_2$ ).
- Mass Spectrometry (MS): To determine the molecular weight and fragmentation pattern of the molecule.



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Figure 2: General Purification and Analysis Workflow

## Safety and Handling

As with any chemical, 2-((2-Nitrophenyl)amino)ethanol should be handled with appropriate safety precautions. While a specific, comprehensive safety data sheet (SDS) for this exact compound is not readily available, general guidelines for handling aromatic nitro compounds and amino alcohols should be followed.

- Personal Protective Equipment (PPE): Wear safety goggles, gloves, and a lab coat.
- Handling: Use in a well-ventilated area or a chemical fume hood. Avoid inhalation of dust and contact with skin and eyes.
- Storage: Store in a tightly sealed container in a cool, dry place away from incompatible materials such as strong oxidizing agents.

## Potential Applications

2-((2-Nitrophenyl)amino)ethanol and its derivatives are of interest in medicinal chemistry and materials science. The presence of the nitro group allows for its reduction to an amino group, opening pathways to a variety of other functionalizations. For instance, it has been used in the preparation of (phenylamino)quinoxalinone derivatives, which have been identified as a new class of glycogen phosphorylase inhibitors.<sup>[1]</sup>

## Conclusion

This technical guide provides a summary of the available chemical and physical properties, a detailed synthesis protocol, and a general analytical workflow for 2-((2-Nitrophenyl)amino)ethanol. While specific data for the isomer **2-Amino-1-(2-nitrophenyl)ethanol** remains elusive, the information presented here for its well-documented counterpart offers a valuable resource for researchers and professionals in the field of chemical synthesis and drug development. Further research into the synthesis and characterization of **2-Amino-1-(2-nitrophenyl)ethanol** is warranted to fill the current knowledge gap.

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## References

- 1. 2-((2-Nitrophenyl)amino)ethanol | lookchem [lookchem.com]
- 2. Synthesis routes of 2-((2-Nitrophenyl)amino)ethanol [benchchem.com]
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